

High-Resolution NMR Characterization of 2-(2,6-Dimethylphenoxy)-5-nitropyridine

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Compound of Interest

Compound Name: 2-(2,6-Dimethyl-phenoxy)-5-nitropyridine

CAS No.: 76893-49-7

Cat. No.: B8480859

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Abstract

This Application Note provides a rigorous protocol for the structural validation of 2-(2,6-dimethylphenoxy)-5-nitropyridine using Nuclear Magnetic Resonance (NMR) spectroscopy. Designed for medicinal chemists and structural biologists, this guide details sample preparation, acquisition parameters, and a self-validating assignment logic. The protocol focuses on distinguishing the diagnostic pyridine spin system from the symmetric phenoxy moiety, ensuring precise confirmation of the ether linkage formed via nucleophilic aromatic substitution (ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">

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Structural Analysis & Strategic Assignment

Before acquisition, a theoretical understanding of the spin systems is required to guide data interpretation. The molecule consists of two distinct aromatic domains linked by an ether oxygen.^[1]

The Pyridine Spin System (ABX Pattern)

The 5-nitro-2-substituted pyridine ring presents a classic AMX or ABX spin system, heavily influenced by the electron-withdrawing nitro group and the electron-donating ether oxygen.^[1]^[2]

- H-6 (Pyridine): Located between the ring nitrogen and the nitro group.^[1] This proton is maximally deshielded.^[1]^[2]
- H-4 (Pyridine): Ortho to the nitro group; shows strong deshielding and ortho coupling to H-3 and meta coupling to H-6.^[1]^[2]
- H-3 (Pyridine): Ortho to the ether oxygen.^[1] This is the diagnostic proton. Upon substitution of the starting material (2-chloro-5-nitropyridine), this signal shifts upfield due to the mesomeric donation of the oxygen lone pair.^[1]^[2]

The Phenoxy Spin System (Symmetric)

The 2,6-dimethyl substitution pattern renders the phenoxy ring symmetric, simplifying the spectrum.

- Methyl Groups: A strong singlet integrating to 6H.^[1]^[2]
- Aromatic Protons: A simple pattern (typically a doublet and triplet, or a multiplet) integrating to 3H.

Experimental Protocol

Protocol A: Sample Preparation

- Solvent Selection: Chloroform-d (ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">

) is the standard solvent.^[1] It provides excellent solubility for nitropyridine ethers and minimizes viscosity-related line broadening.^[1]^[2]
 - Alternative: DMSO-ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted">

should be used only if the sample contains polar impurities or salts that need to be identified, as it may obscure the solvent suppression region.^[1]

- Concentration: Dissolve 10–15 mg of the analyte in 0.6 mL of solvent.
 - Causality: This concentration ensures sufficient signal-to-noise (S/N) for acquisition within a reasonable timeframe (1–2 hours) while preventing concentration-dependent aggregation (stacking) common in planar nitro-aromatics.^{[1][2]}

- Tube Handling: Filter the solution through a cotton plug into a high-precision 5 mm NMR tube to remove suspended solids (e.g., residues from synthesis) that cause magnetic field inhomogeneity.

Protocol B: Acquisition Parameters (600 MHz equivalent)

Standard parameters must be adjusted for the relaxation properties of the nitro-substituted ring.^{[1][2]}

Parameter	ngcontent-ng-c3932382896="" _ngghost-ng-c1874552323="" class="inline ng-star-inserted"> (Proton)	(Carbon)	Rationale
Pulse Sequence	zg30 (30° pulse)	zgpg30 (Power-gated decoupling)	30° pulse ensures faster repetition rates without saturation.[1]
Relaxation Delay (D1)	2.0 - 3.0 s	2.0 s	Protons ortho to often have longer times.[1] Insufficient D1 leads to integration errors for H-4/H-6.
Acquisition Time (AQ)	~3.0 s	~1.0 s	Sufficient to resolve small couplings (Hz) in the pyridine ring.
Spectral Width	12 ppm (-1 to 11 ppm)	240 ppm (-10 to 230 ppm)	Covers all aromatic signals and potential impurities.[1]
Scans (NS)	16	1024 (min)	High scan count for carbon is needed to resolve quaternary carbons attached to and .
Temperature	298 K	298 K	Standard ambient temperature.[1][2]

Data Analysis & Self-Validation Logic

Anticipated Chemical Shifts & Multiplicities

Note: Values are representative for

and may vary slightly (

ppm) based on concentration.

Assignment	Chemical Shift (ppm)	Multiplicity	Coupling (Hz)	Integral	Diagnostic Check
H-6 (Py)	9.05	d		1H	Most downfield signal. [1] Confirm meta coupling.
H-4 (Py)	8.45	dd		1H	Look for the "roofing" effect towards H-3.
H-3 (Py)	7.00	d		1H	Critical: Must be significantly upfield of H-4.
H-3', H-5' (Ph)	~7.10	d		2H	Part of the symmetric phenoxy system. [1]

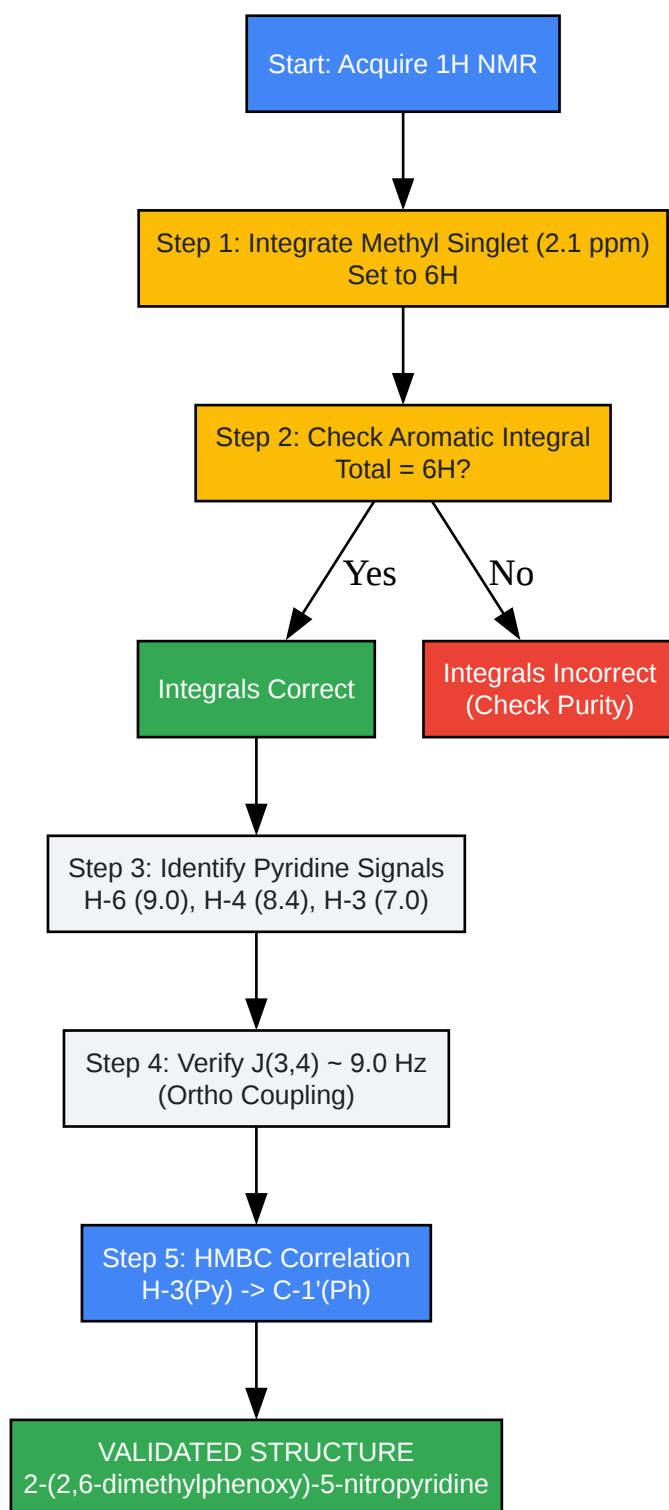
H-4' (Ph)	~7.20	t		1H	Triplet often overlaps with solvent or H-3'. [1]
	2.15	s	-	6H	Sharp singlet. [1] [2] Integration calibration point.

The Self-Validating Assignment Workflow

To ensure the structure is correct and not an isomer (e.g., substitution at the wrong position or incomplete reaction), follow this logic path:

- Integration Check: Set the Methyl singlet to 6.00. The aromatic region must integrate to exactly 6 protons (3 Pyridine + 3 Phenoxy).[\[2\]](#)
 - Failure Mode: If aromatics integrate to 5H, you may have lost a proton (degradation). If 7H, you likely have unreacted phenol.
- Coupling Verification: Confirm the
Hz coupling between H-3 and H-4. This confirms the 2,5-substitution pattern of the pyridine.
[\[1\]](#)
- Connectivity Confirmation (HMBC):
 - H-3 (Py) should show a strong HMBC correlation to C-1' (Phenoxy ipso).[\[1\]](#) This proves the Ether Linkage ().
 - Methyl protons should correlate to C-1', C-2', and C-3', confirming the 2,6-dimethyl arrangement.[\[1\]](#)

Visualization of Logic Flow[\[1\]](#)[\[2\]](#)



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Figure 1: Decision tree for the structural validation of 2-(2,6-dimethylphenoxy)-5-nitropyridine.

References

- Nasir, M. et al. (2011).[3] "2-(4-Methylphenoxy)-5-nitropyridine." [1] Acta Crystallographica Section E, 67(11), o3077. [Link](#)
 - Relevance: Provides structural analogs and crystallographic confirmation of the nitro-pyridine ether linkage geometry.[1][2]
- Gawinecki, R. et al. (2012). "Specificity of 15N NMR chemical shifts to the nature of substituents... in substituted pyridine N-oxides." Structural Chemistry. [Link](#)
 - Relevance: Establishes the expected chemical shift ranges for nitro-substituted pyridines and the influence of substituents on ring nitrogen shielding.
- PrepChem. "Synthesis of 2-methoxy-5-nitropyridine." [1][2] [Link](#)
 - Relevance: details the synthesis conditions and workup procedures relevant to 2-alkoxy/aryloxy-5-nitropyridines.
- PubChem. "2-Chloro-5-nitropyridine (Starting Material)." [Link](#)
 - Relevance: Reference data for the starting material to allow for "disappearance" tracking (shift of H-3)

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Sources

- 1. prepchem.com [prepchem.com]
- 2. 2-Chloro-5-nitropyridine | C₅H₃ClN₂O₂ | CID 78308 - PubChem [pubchem.ncbi.nlm.nih.gov]
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